

# handling and safety precautions for 5-Methylchrysene in the lab

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methylchrysene

Cat. No.: B135471

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## Application Notes and Protocols for 5-Methylchrysene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling of **5-Methylchrysene** in a laboratory setting. **5-Methylchrysene** is a polycyclic aromatic hydrocarbon (PAH) and a known carcinogen that requires strict safety measures to prevent exposure.

## Compound Information

**5-Methylchrysene** is a product of incomplete combustion and is found in tobacco smoke and coal tar.<sup>[1]</sup> It is classified as a Group 2B carcinogen by the International Agency for Research on Cancer (IARC), meaning it is possibly carcinogenic to humans.<sup>[1]</sup> In the lab, it is primarily used for biochemical and cancer research.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of **5-Methylchrysene**

Property	Value	Reference
Appearance	Purple crystals	[1][3]
Molecular Formula	C <sub>19</sub> H <sub>14</sub>	
Molecular Weight	242.321 g/mol	
Melting Point	117.5 °C (243.5 °F)	
Boiling Point	465.14 °C (estimate)	
Water Solubility	0.062 mg/L at 27 °C	
Solubility	Soluble in acetone and chloroform	
Vapor Pressure	0.00000025 mmHg	

## Safety and Hazard Information

**5-Methylchrysene** is a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information.

Table 2: GHS Hazard Classification for **5-Methylchrysene**

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Serious eye damage/eye irritation	1	H318: Causes serious eye damage
Carcinogenicity	1B/2	H350/H351: May cause/Suspected of causing cancer
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects

Data sourced from PubChem.

GHS Pictograms:

Corrosive	Exclamation mark	Health hazard	Environmental hazard
GHS05	GHS07	GHS08	GHS09

Table 3: Occupational Exposure Limits

Organization	Limit	Value
OSHA (PEL)	8-hour TWA	0.2 mg/m <sup>3</sup>
NIOSH (REL)	10-hour TWA	0.1 mg/m <sup>3</sup>

TWA: Time-Weighted Average, PEL: Permissible Exposure Limit, REL: Recommended Exposure Limit.

## Experimental Protocols

Strict adherence to the following protocols is mandatory to ensure the safety of all laboratory personnel.

### 3.1. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

- **Gloves:** Wear two pairs of nitrile gloves. Change the outer pair immediately if contaminated.
- **Eye Protection:** Chemical safety goggles are required at all times.
- **Lab Coat:** A disposable, solid-front lab coat or coveralls must be worn.
- **Respiratory Protection:** When handling the solid compound outside of a certified chemical fume hood, a NIOSH-approved respirator with organic vapor cartridges and P100 particulate filters is required.

### 3.2. Handling Procedures

- Designated Area: All work with **5-Methylchrysene** must be conducted in a designated area, such as a certified chemical fume hood, to minimize exposure.
- Weighing: If weighing the solid compound, do so within the fume hood on a tared weigh paper or in a container.
- Solution Preparation: When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Aerosol Prevention: Avoid any procedures that may generate dust or aerosols.
- Transportation: When transporting **5-Methylchrysene**, use a sealed, shatter-resistant secondary container.

### 3.3. Storage

- Store **5-Methylchrysene** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Keep containers tightly closed and clearly labeled.
- Store away from light and moisture.

### 3.4. Spill and Emergency Procedures

- Spill: In the event of a spill, evacuate the area immediately. Wearing appropriate PPE, cover the spill with an absorbent material, and collect it into a sealed container for hazardous waste disposal. Ventilate the area and wash the spill site after cleanup is complete.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes and remove contaminated clothing. Seek medical attention.

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

### 3.5. Waste Disposal

All waste contaminated with **5-Methylchrysene** is considered hazardous waste and must be disposed of according to institutional and local regulations.

- Solid Waste: Contaminated gloves, lab coats, pipette tips, and other disposable materials should be placed in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **5-Methylchrysene** in a sealed, labeled, and compatible hazardous waste container.
- Sharps: Contaminated needles and other sharps must be placed in a designated sharps container for hazardous chemical waste.

## Visualized Workflow

The following diagram illustrates the standard workflow for safely handling **5-Methylchrysene** in a laboratory setting.



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Caption: Workflow for Safe Handling of **5-Methylchrysene**.

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## References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

